

Application Notes and Protocols for 2,3,4-Trichlorophenyl Isothiocyanate

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Compound of Interest

Compound Name: 2,3,4-Trichlorophenyl
isothiocyanate

CAS No.: 127142-69-2

Cat. No.: B165843

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive safety precautions, detailed experimental protocols, and mechanistic insights for working with **2,3,4-Trichlorophenyl isothiocyanate**. Adherence to these guidelines is crucial for ensuring laboratory safety and achieving reliable experimental outcomes.

Safety Precautions and Hazard Information

2,3,4-Trichlorophenyl isothiocyanate is a hazardous chemical that requires careful handling to prevent exposure. The following table summarizes the key safety information derived from the Safety Data Sheet (SDS).

Hazard Category	GHS Pictogram(s)	Signal Word	Hazard Statement(s)	Precautionary Statement(s)
Acute Toxicity (Oral, Dermal, Inhalation)	pericolo	Danger	Harmful if swallowed. Harmful in contact with skin. Fatal if inhaled.	P260: Do not breathe dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P271: Use only outdoors or in a well-ventilated area. P280: Wear protective gloves/protective clothing/eye protection/face protection. P284: Wear respiratory protection.
Skin Corrosion/Irritation	corrosione	Danger	Causes severe skin burns and eye damage.	P260: Do not breathe dust/fume/gas/mist/vapors/spray. P280: Wear protective gloves/protective clothing/eye protection/face protection. P301+P330+P331: IF

SWALLOWED:

Rinse mouth. Do NOT induce vomiting.

P303+P361+P353

3: IF ON SKIN

(or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.

P363: Wash contaminated clothing before reuse.

P280: Wear protective gloves/protective clothing/eye protection/face protection.

P305+P351+P338

8: IF IN EYES:

Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

P310:

Immediately call a POISON CENTER or doctor/physician.

Serious Eye
Damage/Eye
Irritation

corrosione

Danger

Causes serious
eye damage.

Specific target organ toxicity — single exposure (Respiratory tract irritation)	punto exclamativo	Warning	May cause respiratory irritation.	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P271: Use only outdoors or in a well-ventilated area. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P312: Call a POISON CENTER or doctor/physician if you feel unwell.
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First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get immediate medical attention.[\[1\]](#)[\[2\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. Get immediate medical attention.[\[1\]](#)[\[2\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get immediate medical attention.[\[1\]](#)[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Get immediate medical attention.[\[1\]](#)[\[2\]](#)

Handling and Storage:

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, a lab coat, and safety goggles.[\[1\]](#)[\[2\]](#)
- Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong bases, amines, and acids.

Experimental Protocols

Synthesis of N-(4-methoxyphenyl)-N'-(2,3,4-trichlorophenyl)thiourea

This protocol details the synthesis of a thiourea derivative from **2,3,4-Trichlorophenyl isothiocyanate** and p-anisidine.

Materials:

- **2,3,4-Trichlorophenyl isothiocyanate**
- p-Anisidine (4-methoxyaniline)
- Anhydrous Dichloromethane (DCM)
- Hexane
- Ethyl acetate
- Glassware: Round-bottom flask, magnetic stirrer, dropping funnel, condenser, filtration apparatus.

Procedure:

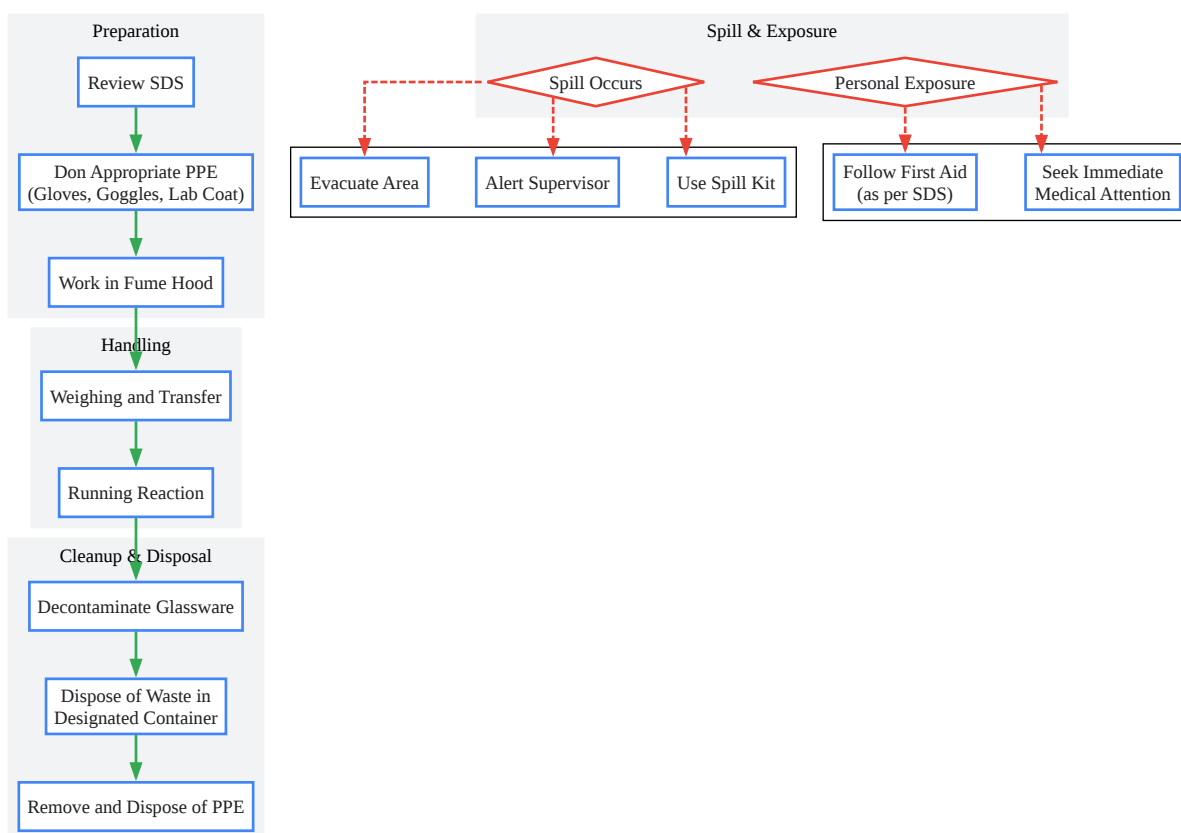
- In a 100 mL round-bottom flask, dissolve 1.0 equivalent of p-anisidine in anhydrous dichloromethane.
- With magnetic stirring, add a solution of 1.0 equivalent of **2,3,4-Trichlorophenyl isothiocyanate** in anhydrous dichloromethane dropwise to the p-anisidine solution at room temperature.
- After the addition is complete, continue stirring the reaction mixture at room temperature for 2-4 hours. Monitor the reaction progress by thin-layer chromatography (TLC) using a hexane:ethyl acetate solvent system.
- Upon completion of the reaction, a precipitate will form. Filter the solid product and wash it with cold dichloromethane.
- To purify the product, recrystallize the solid from an ethanol-water mixture.
- Dry the purified N-(4-methoxyphenyl)-N'-(2,3,4-trichlorophenyl)thiourea product under vacuum.

Expected Outcome:

The reaction should yield a solid product. The purity can be confirmed by melting point determination and spectroscopic analysis (^1H NMR, ^{13}C NMR, IR).

Diagrams

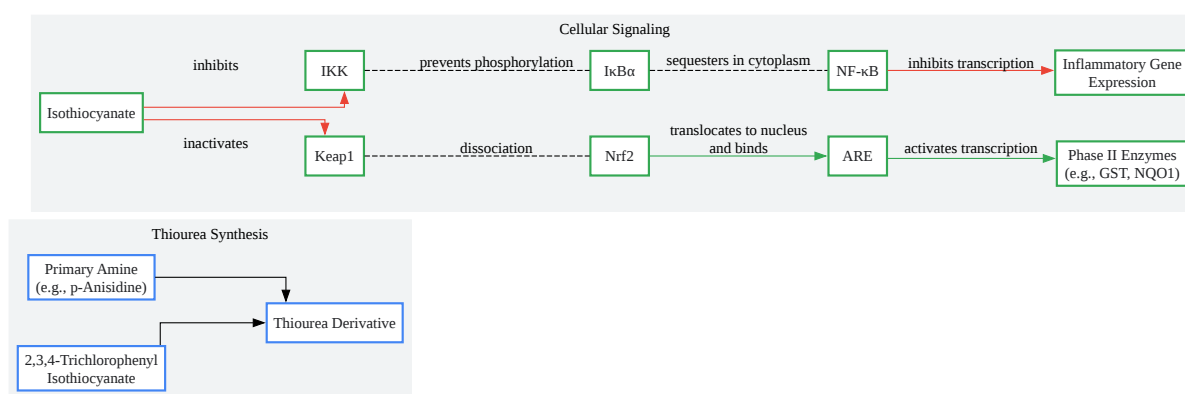
Safety Workflow for Handling 2,3,4-Trichlorophenyl Isothiocyanate



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Caption: Safety workflow for handling **2,3,4-Trichlorophenyl isothiocyanate**.

Reaction Mechanism and Biological Signaling Pathway



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Caption: Reaction of isothiocyanate and its effect on cellular pathways.

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References

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